

# An In-depth Technical Guide to 16:0 Monomethyl Phosphatidylethanolamine

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## Compound of Interest

Compound Name: 16:0 Monomethyl PE

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## Introduction

16:0 Monomethyl Phosphatidylethanolamine (16:0 mPE) is a glycerophospholipid that serves as a crucial intermediate in the de novo biosynthesis of phosphatidylcholine (PC), one of the most abundant phospholipids in eukaryotic cell membranes. This document provides a comprehensive overview of 16:0 mPE, including its nomenclature, biochemical pathways, and relevant experimental protocols.

## Nomenclature and Synonyms

The nomenclature of lipids can be complex. 16:0 monomethyl phosphatidylethanolamine is identified by several synonyms and systematic names across scientific literature and databases. Understanding these different names is critical for comprehensive literature searches and clear communication in research.

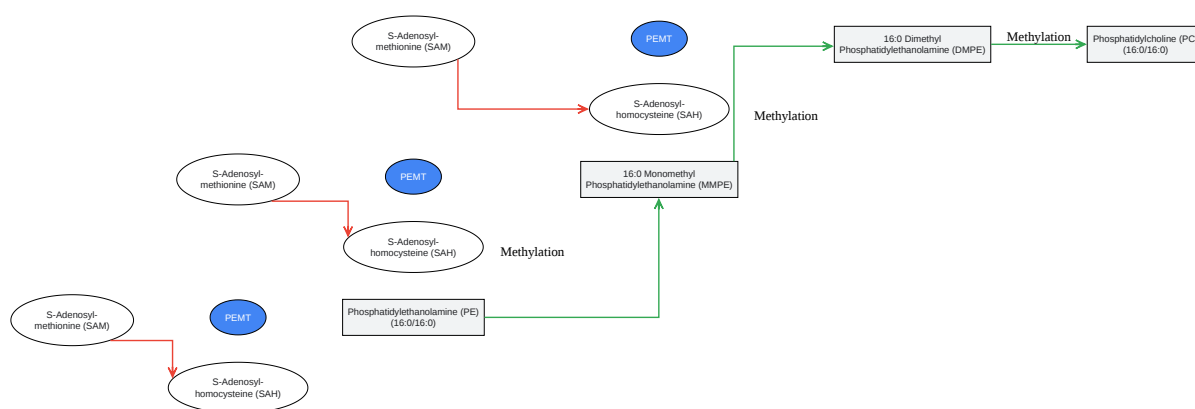
Common Name	Systematic Name	Abbreviation	CAS Number	Molecular Formula
16:0 Monomethyl PE	1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-methyl	16:0 mPE	3930-13-0	C38H76NO8P
PE-NMe(16:0/16:0)	1,2-dipalmitoyl-phosphatidyl-N-methylethanolamine			
DP(me)pe	[(2R)-2,3-di(hexadecanoyloxy)propyl] 2-(methylazaniumyl)ethyl phosphate			
alpha-Monomethyl dipalmitoylphosphatidylethanolamine				

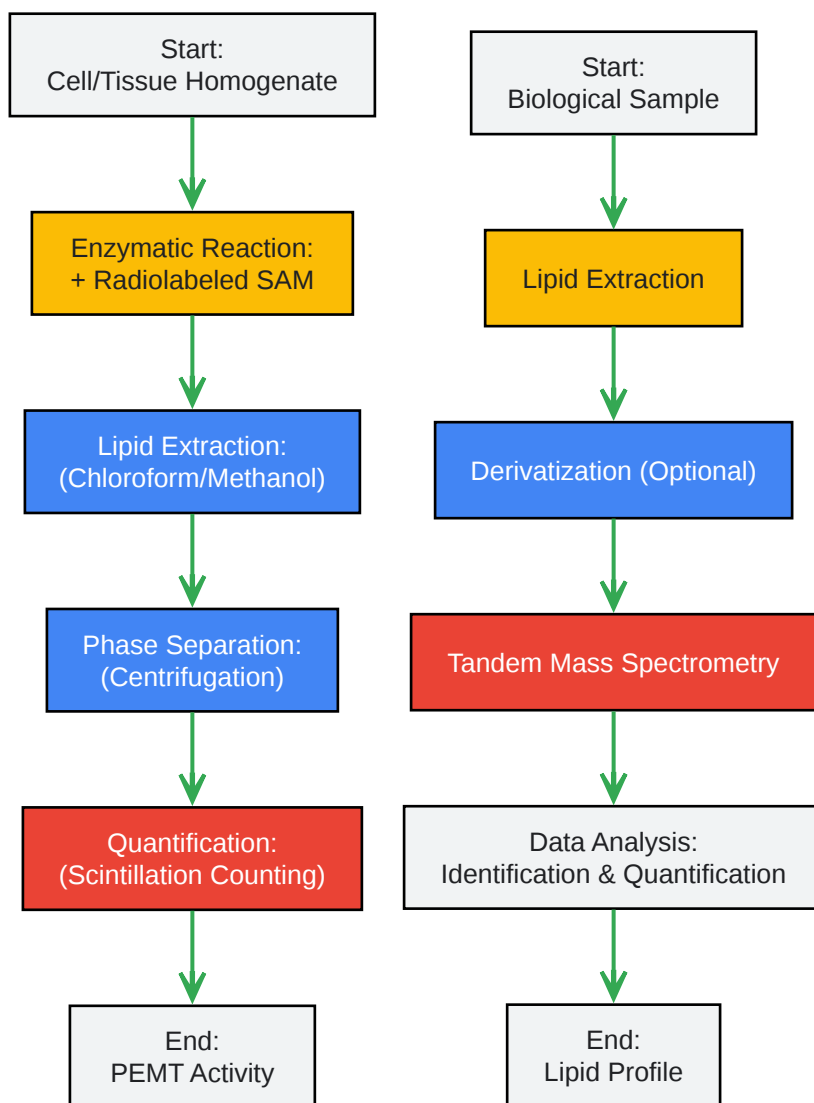
## Biochemical Significance and Signaling Pathways

The primary and well-established role of 16:0 mPE is as a metabolic intermediate in the phosphatidylethanolamine N-methyltransferase (PEMT) pathway for phosphatidylcholine synthesis.<sup>[1][2][3]</sup> This pathway is particularly active in the liver and involves the sequential methylation of phosphatidylethanolamine (PE) to PC, with 16:0 mPE being the first methylated product.<sup>[1][2]</sup>

The synthesis of phosphatidylcholine from phosphatidylethanolamine is a critical process for maintaining membrane integrity and is involved in various physiological processes.<sup>[4]</sup> The PEMT pathway contributes to approximately 30% of hepatic PC biosynthesis.<sup>[1]</sup>

Below is a diagram illustrating the sequential methylation of phosphatidylethanolamine to phosphatidylcholine.





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## References

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